

4-Amino-3-bromoisoquinoline: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 4-Amino-3-bromoisoquinoline

Cat. No.: B112583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information currently available for **4-Amino-3-bromoisoquinoline** (CAS No: 40073-37-8). The information herein is compiled from publicly accessible safety data sheets of structurally similar compounds, and databases. This document is intended to support risk assessment and the implementation of safe handling procedures in a laboratory or drug development setting.

Chemical and Physical Properties

Property	Value	Source
CAS Number	40073-37-8	Pharmaffiliates
Molecular Formula	C ₉ H ₇ BrN ₂	United States Biological[1]
Molecular Weight	223.07 g/mol	United States Biological[1]
Appearance	Solid	Sigma-Aldrich[2]
Storage Temperature	-20°C	United States Biological[1]

Hazard Identification and Classification


Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Amino-3-bromoisoquinoline** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: PubChem[3]

Signal Word: Warning

Hazard Pictograms:

 alt text

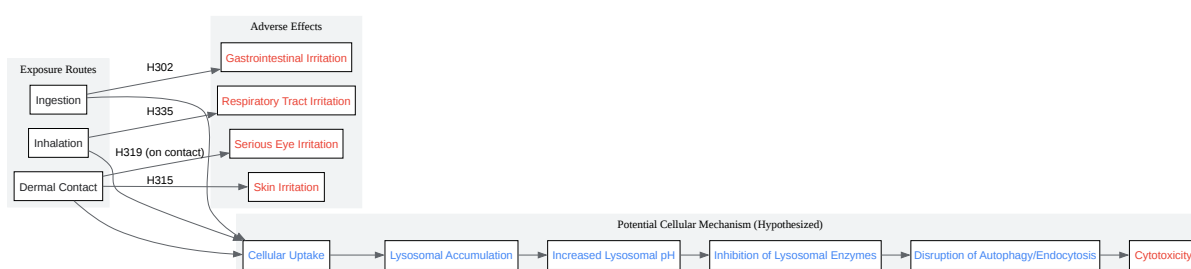
Toxicological Information

Specific quantitative toxicological data, such as LD50 values for **4-Amino-3-bromoisoquinoline**, are not readily available in the public domain. The hazard assessment is therefore based on the GHS classification derived from notifications to ECHA and data from structurally related compounds.

Potential Mechanism of Action and Toxicological Pathways

While specific studies on the toxicological pathways of **4-Amino-3-bromoisoquinoline** are not available, the broader class of 4-aminoquinolines is known to exert biological effects through various mechanisms. A plausible, yet unverified, hypothesis for the toxicity of **4-Amino-3-bromoisoquinoline** could involve the disruption of lysosomal function.[4] 4-Aminoquinolines are known to accumulate in lysosomes, leading to an increase in lysosomal pH and inhibition of lysosomal enzymes. This can disrupt cellular processes such as autophagy and endocytosis, potentially leading to cytotoxicity.

The presence of a bromine atom on the isoquinoline ring may also contribute to its toxicity profile, potentially through mechanisms such as metabolic activation to reactive intermediates. However, without specific experimental data, this remains speculative.



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Caption: Hypothesized toxicological pathway of **4-Amino-3-bromoisoquinoline**.

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when handling the solid material to avoid dust inhalation.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If dusts are generated, a NIOSH-approved particulate respirator is recommended.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

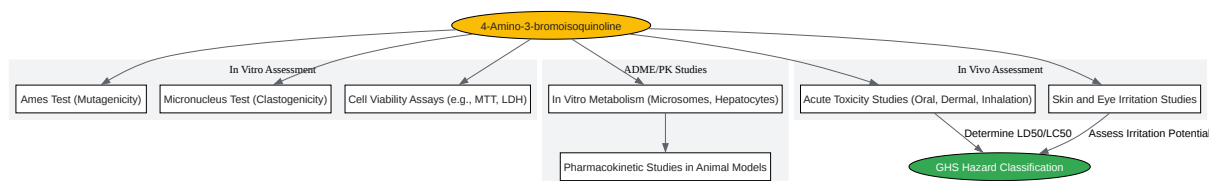
First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash contaminated clothing before reuse. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **4-Amino-3-bromoisoquinoline** are not publicly available. However, standard OECD guidelines for chemical safety testing would be appropriate for generating such data. These would include:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 439 (In Vitro) or 404 (In Vivo)
- Serious Eye Damage/Irritation: OECD Test Guideline 492 (In Vitro) or 405 (In Vivo)



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